

# An In-Depth Technical Guide to Chlorodimethylvinylsilane (CAS 1719-58-0)

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## Compound of Interest

Compound Name: *Chlorodimethylvinylsilane*

Cat. No.: *B155262*

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## Introduction

**Chlorodimethylvinylsilane** (CAS 1719-58-0), also known as dimethylvinylchlorosilane or vinyldimethylchlorosilane, is a versatile organosilicon compound with the chemical formula  $C_4H_9ClSi$ .<sup>[1]</sup> It is a colorless to light yellow liquid characterized by a pungent odor.<sup>[2][3]</sup> This compound is a critical intermediate in the synthesis of a wide array of silicon-containing materials due to its dual functionality. The vinyl group allows for polymerization and cross-coupling reactions, while the reactive chlorosilane moiety readily undergoes nucleophilic substitution and hydrolysis.<sup>[1]</sup> This unique combination of reactive sites makes it an invaluable building block in the production of specialized silicone polymers, resins, adhesives, coatings, and as a surface modifying agent.<sup>[1][4]</sup> Furthermore, it serves as a precursor in the synthesis of silaheterocycles and novel chelating ligands, which have applications in pharmaceuticals and catalysis.<sup>[1][5]</sup>

## Physicochemical Properties

The key physicochemical properties of **chlorodimethylvinylsilane** are summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	1719-58-0	
Molecular Formula	C <sub>4</sub> H <sub>9</sub> ClSi	
Molecular Weight	120.65 g/mol	
Appearance	Colorless to yellow clear liquid	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	82-83 °C (lit.)	<a href="#">[3]</a> <a href="#">[4]</a>
Density	0.874 g/mL at 25 °C (lit.)	<a href="#">[3]</a>
Refractive Index (n <sub>20</sub> /D)	1.414 (lit.)	<a href="#">[3]</a>
Flash Point	-5 °C (23 °F) - closed cup	<a href="#">[3]</a>
Vapor Pressure	95 hPa at 20 °C	<a href="#">[3]</a>
Water Solubility	Reacts with water	<a href="#">[3]</a>
Solubility	Soluble in most aprotic organic solvents (e.g., CH <sub>2</sub> Cl <sub>2</sub> )	<a href="#">[3]</a>

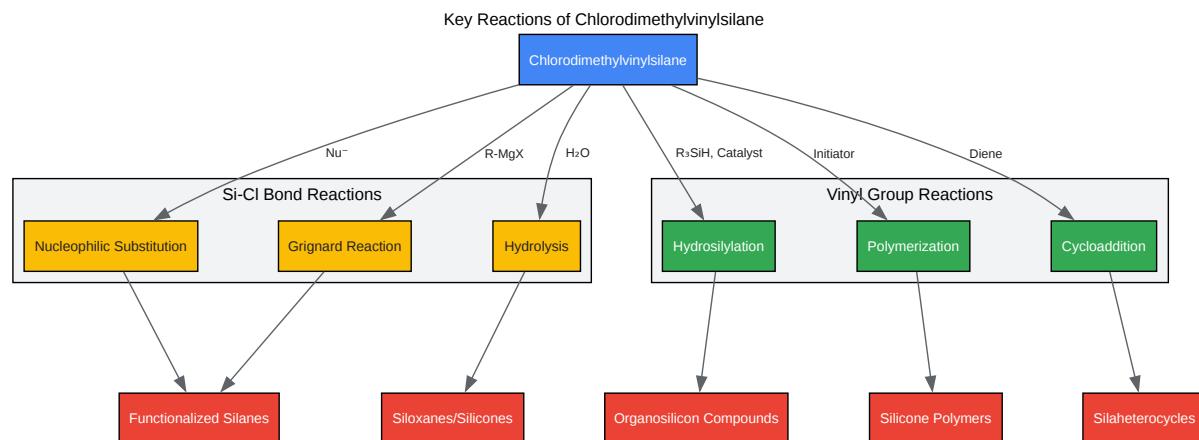
## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **chlorodimethylvinylsilane**. While detailed spectra are best consulted from spectral databases, the following provides an overview of expected spectroscopic features.

Spectroscopy Type	Key Features
<sup>1</sup> H NMR	Signals corresponding to the vinyl protons (typically in the range of 5.7-6.2 ppm) and the methyl protons attached to the silicon atom (typically around 0.4 ppm).
<sup>13</sup> C NMR	Resonances for the vinyl carbons and the methyl carbons.
<sup>29</sup> Si NMR	A characteristic chemical shift for the silicon atom.
Infrared (IR) Spectroscopy	Characteristic absorption bands for C=C stretching of the vinyl group, Si-C stretching, and Si-Cl stretching.
Mass Spectrometry (GC-MS)	The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns, including the loss of a methyl group or a chlorine atom. <sup>[4]</sup>

## Reactivity and Synthesis

The reactivity of **chlorodimethylvinylsilane** is dominated by its two functional groups: the silicon-chlorine bond and the vinyl group. The Si-Cl bond is susceptible to nucleophilic attack and hydrolysis, while the vinyl group can participate in various addition and polymerization reactions.



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Caption: Reactivity pathways of **chlorodimethylvinylsilane**.

## Experimental Protocols

### Synthesis of **Chlorodimethylvinylsilane** via Grignard Reaction[2]

This protocol describes the synthesis of **chlorodimethylvinylsilane** from dimethyldichlorosilane and a vinylmagnesium bromide Grignard reagent.

- Materials:
  - Dimethyldichlorosilane ( $\text{Me}_2\text{SiCl}_2$ )
  - Magnesium turnings
  - Vinyl bromide or vinyl chloride

- Ethyl bromide (as initiator)
- Anhydrous tetrahydrofuran (THF)
- Antimony trichloride ( $SbCl_3$ ) as a catalyst
- Iodine (optional, for initiation)
- Argon or nitrogen for inert atmosphere

- Procedure:
  - Preparation of Vinylmagnesium Bromide: In a 2L four-necked reaction flask equipped with a mechanical stirrer, reflux condenser, and under an argon atmosphere, add anhydrous THF, magnesium chips, and a crystal of iodine. Introduce vinyl chloride gas or add vinyl bromide, along with a small amount of ethyl bromide to initiate the Grignard reaction. Maintain the reaction for approximately 6-8 hours to prepare the vinylmagnesium bromide solution in THF.
  - Grignard Reaction: In a separate 2L four-necked reaction flask equipped with a mechanical stirrer, reflux condenser, constant pressure dropping funnel, and a thermometer, and under an argon atmosphere, add dimethyldichlorosilane (1.0 mol) and antimony trichloride (mass ratio of  $Me_2SiCl_2$  to  $SbCl_3$  is 100:2).
  - Add the freshly prepared vinylmagnesium bromide Grignard reagent (1.05 mol) dropwise at room temperature. The molar ratio of the Grignard reagent to dimethyldichlorosilane should be between 1.05:1 and 1.20:1.
  - Maintain the reaction temperature between 20-40 °C and stir for 4 to 6 hours.
  - Work-up and Purification: After the reaction is complete, filter the mixture. The filtrate is then distilled. A fraction collected at 78-85 °C will be the product, **chlorodimethylvinylsilane**.

#### General Procedure for Hydrosilylation of Alkenes

Hydrosilylation is a key reaction of the vinyl group. The following is a general procedure for the palladium-catalyzed hydrosilylation of an alkene like styrene.

- Materials:
  - **Chlorodimethylvinylsilane**
  - Styrene (or other alkene)
  - Palladium catalyst (e.g.,  $[\text{PdCl}(\pi\text{-C}_3\text{H}_5)]_2$  with a chiral phosphine ligand like (S)-MeO-MOP for asymmetric synthesis)
  - Anhydrous solvent (e.g., toluene or THF)
- Procedure:
  - In a flame-dried reaction vessel under an inert atmosphere, dissolve the palladium catalyst in the anhydrous solvent.
  - Add the alkene (e.g., styrene) to the catalyst solution.
  - Add **chlorodimethylvinylsilane** to the stirred mixture.
  - The reaction can be run at temperatures ranging from room temperature to elevated temperatures (e.g., 40 °C), depending on the catalyst and substrates.
  - Monitor the reaction progress by GC or NMR.
  - Upon completion, the product can be isolated by removing the solvent under reduced pressure and purified by distillation.

## Applications

**Chlorodimethylvinylsilane** is a cornerstone in organosilicon chemistry with a broad range of applications:

- Silicone Polymers: It is a key intermediate in the synthesis of silicone polymers. The incorporation of vinyl groups allows for cross-linking, which enhances the mechanical properties and durability of the final products, such as sealants, adhesives, and coatings.<sup>[4]</sup>

- Surface Modification: This compound is used to modify surfaces to impart hydrophobicity or improve adhesion, which is beneficial in the manufacturing of advanced materials.[4]
- Coupling Agent: It acts as a coupling agent in composite materials, enhancing the bond between organic polymers and inorganic fillers.
- Research and Development: In a laboratory setting, it is employed in the synthesis of specialized chemical compounds, including silaheterocycles and new chelating ligands for catalysis.[3][5] It is also used to introduce the vinyldimethylsilyl protecting group in organic synthesis.

## Safety and Handling

**Chlorodimethylvinylsilane** is a hazardous chemical and requires careful handling. The following table summarizes its key safety information.

Hazard Category	GHS Pictograms	Hazard Statements	Precautionary Statements
Flammable Liquid		H225: Highly flammable liquid and vapor	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
Skin Corrosion/Irritation	corrosive	H314: Causes severe skin burns and eye damage	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.
Specific Hazards		EUH014: Reacts violently with water	

#### Handling Recommendations:

- Handle in a well-ventilated area, preferably in a fume hood.
- Keep away from moisture, as it reacts violently with water to produce hydrogen chloride gas.
- Store in a cool, dry, well-ventilated place away from sources of ignition.

- Use personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

## Conclusion

**Chlorodimethylvinylsilane** is a highly valuable and reactive organosilicon compound with significant applications in both industrial and academic settings. Its unique bifunctionality allows for a wide range of chemical transformations, making it an essential building block for the synthesis of advanced materials and complex molecules. A thorough understanding of its physicochemical properties, reactivity, and safe handling procedures is paramount for its effective and safe utilization in research and development.

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